

Safeguarding Your Research: A Technical Guide to Handling 3-Chloro-2-methylaniline

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Compound of Interest

Compound Name: 3-Chloro-2-methylaniline

Cat. No.: B042847

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Welcome to the technical support center for the safe handling of **3-Chloro-2-methylaniline**. This guide is designed to provide researchers, scientists, and drug development professionals with comprehensive safety information, troubleshooting protocols, and frequently asked questions to ensure safe laboratory practices when working with this chemical.

Quick Reference: Hazard Identification and Safety

3-Chloro-2-methylaniline is a chemical compound that requires careful handling due to its potential health hazards. It is harmful if swallowed, toxic in contact with skin, and can cause severe skin burns and eye damage.[1][2] Furthermore, it may lead to allergic skin reactions and is suspected of causing cancer.[3]

Signal Word: Danger[2]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory when handling **3-Chloro-2-methylaniline** to prevent exposure.

PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles or a face shield (8-inch minimum).[1][4]	Protects against splashes and vapors that can cause serious eye damage.
Skin Protection	Chemical-resistant gloves (inspect before use) and impervious clothing.[4][5]	Prevents skin contact which can be harmful and cause irritation or allergic reactions. [6]
Respiratory Protection	Use a full-face respirator with appropriate cartridges (e.g., type ABEK) if ventilation is inadequate or exposure limits are exceeded.[1][4]	Protects against inhalation of toxic vapors.

Physical and Chemical Properties

A summary of key quantitative data for **3-Chloro-2-methylaniline**:

Property	Value
Molecular Formula	C ₇ H ₈ ClN[1]
Molecular Weight	141.6 g/mol [1]
Boiling Point	245-249 °C[6]
Melting Point	2 °C / 35.6 °F[7]
Density	~1.185 g/cm ³ [6]
Flash Point	110 °C / 230 °F[7]
Autoignition Temperature	565 °C / 1049 °F[7]

Experimental Protocol: Standard Weighing and Solution Preparation

This protocol outlines the safe procedure for weighing **3-Chloro-2-methylaniline** and preparing a solution.

Objective: To accurately weigh a specific amount of **3-Chloro-2-methylaniline** and dissolve it in a solvent to create a solution of a desired concentration.

Materials:

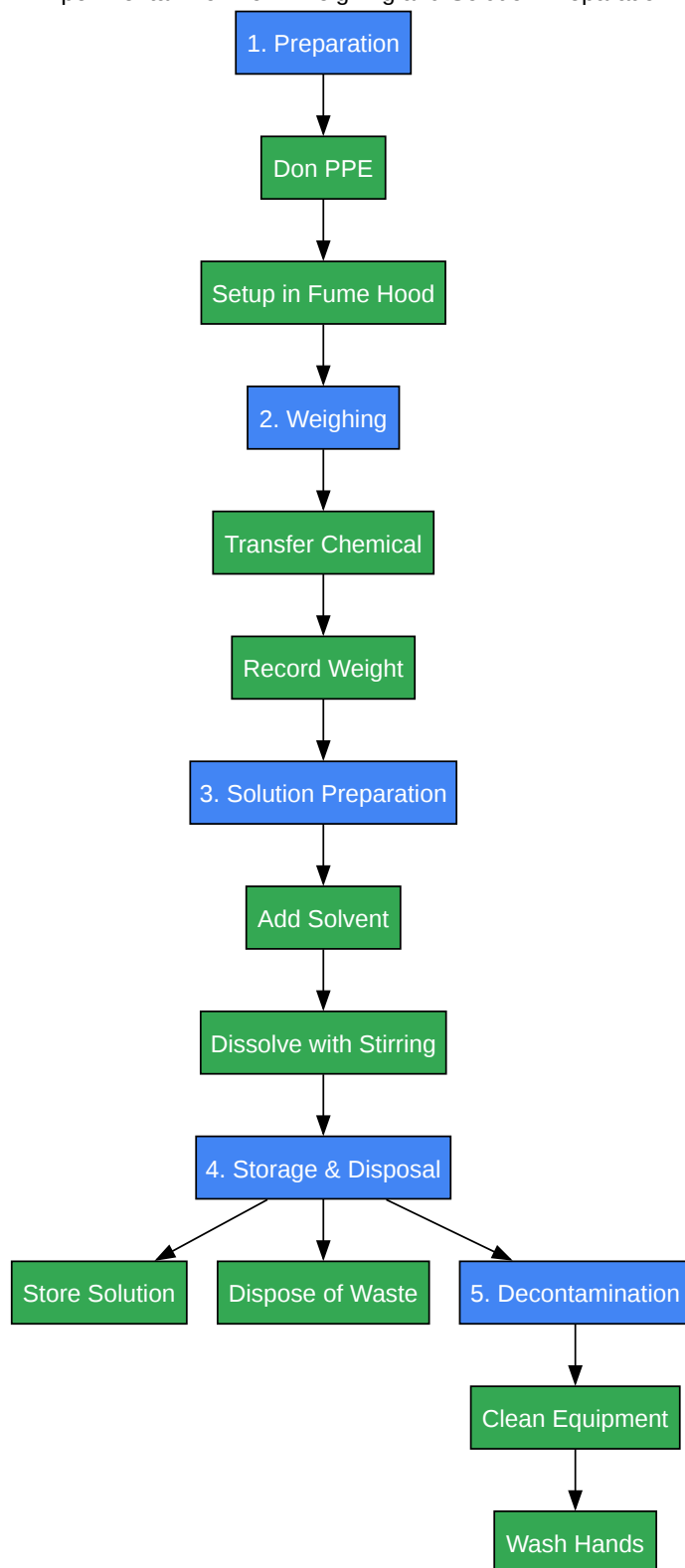
- **3-Chloro-2-methylaniline**
- Appropriate solvent
- Analytical balance
- Beaker or flask
- Spatula
- Magnetic stirrer and stir bar
- Fume hood
- All required PPE (see table above)

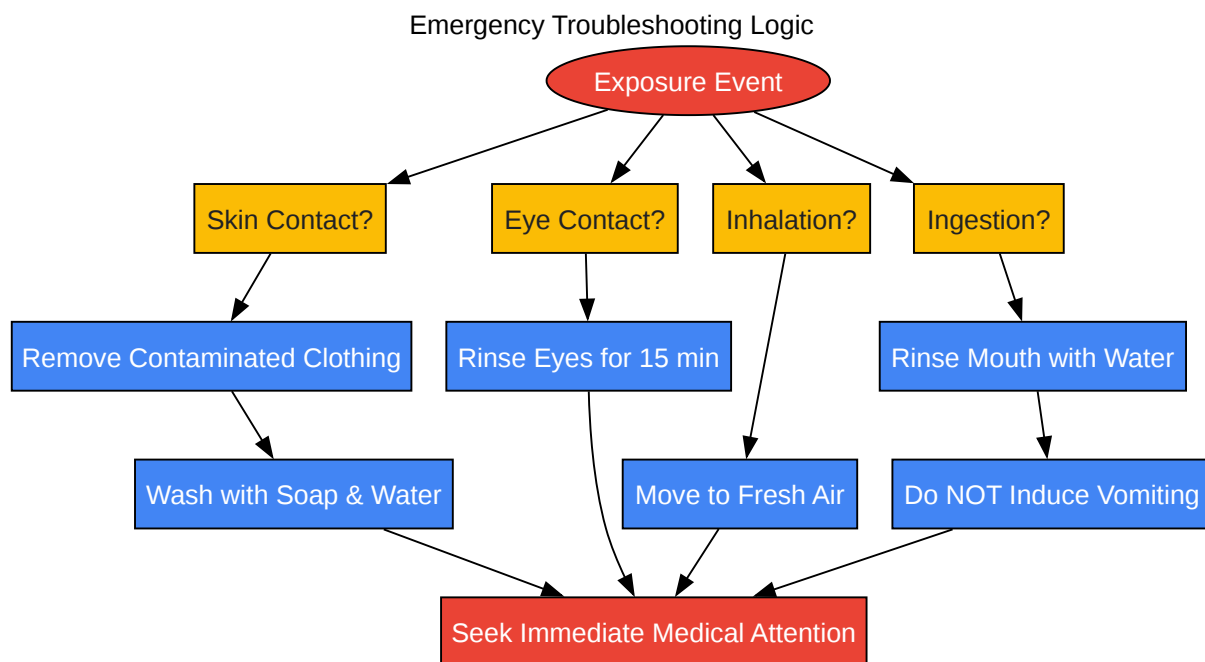
Procedure:

- Preparation:
 - Ensure the fume hood is operational and the work area is clean and free of clutter.
 - Don all required PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
 - Place all necessary equipment inside the fume hood.
- Weighing:
 - Tare the analytical balance with a clean, dry beaker.

- Carefully use a clean spatula to transfer the desired amount of **3-Chloro-2-methylaniline** into the beaker.
- Avoid generating dust or aerosols.
- Record the exact weight.
- Solution Preparation:
 - Slowly add the calculated volume of the appropriate solvent to the beaker containing the **3-Chloro-2-methylaniline**.
 - Place a magnetic stir bar into the beaker.
 - Place the beaker on a magnetic stirrer and begin stirring until the solid is completely dissolved.
- Storage and Waste Disposal:
 - Transfer the prepared solution to a clearly labeled and sealed container.
 - Store the container in a cool, dry, and well-ventilated area, away from incompatible materials.[\[4\]](#)
 - Dispose of any contaminated materials (e.g., gloves, weighing paper) in a designated hazardous waste container according to institutional and local regulations.[\[1\]](#)
- Decontamination:
 - Thoroughly clean the spatula, beaker, and any other contaminated surfaces.
 - Wash hands thoroughly with soap and water after handling is complete.[\[1\]](#)

Experimental Workflow: Weighing and Solution Preparation





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